A Comparative Guide to Experimental and Simulated Creep Data for IN738

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Compound of Interest

Compound Name:	*Cvs 738*
CAS No.:	*151275-15-9*
Cat. No.:	*B1669350*

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This guide provides a comprehensive cross-validation of experimental and simulated creep data for the nickel-based superalloy IN738. By presenting objective comparisons and detailed methodologies, this document aims to facilitate a deeper understanding of the material's high-temperature behavior and the predictive capabilities of current simulation techniques.

Data Presentation: A Side-by-Side Comparison

The following tables summarize quantitative data from various studies, offering a direct comparison between experimentally measured and computationally simulated creep properties of IN738 and its low-carbon variant, IN738LC.

Table 1: Comparison of Experimental and Simulated Creep Rupture Life

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Material	Temperature (°C)	Stress (MPa)	Experimental Rupture Life (h)	Simulated Rupture Life (h)	Simulation Model
IN738LC	850	300	150[1]	-	-
IN738LC	850	270	422[1]	-	-
IN738LC	850	240	1130[1]	-	-
IN738LC	850	392	~1000[2]	~1200[2]	Chaboche viscoplasticity with anisotropic damage
IN738LC	850	410	~500	~500	Chaboche viscoplasticity with anisotropic damage
IN738LC	980	150	(not specified)	(Predicted)	Crystal Plasticity

Table 2: Comparison of Experimental and Simulated Minimum Creep Strain Rate

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Material	Temperature (°C)	Stress (MPa)	Experimental Min. Creep Rate (s^{-1})	Simulated Min. Creep Rate (s^{-1})	Simulation Model
IN738LC	850	(not specified)	(Varies with build direction)	(Predicted, varies with slip system activation)	Crystal Plasticity
IN738	900	100-200	(Stress exponent ~6-8)	-	-
IN738	(not specified)	100-200	(Stress exponent ~4.7)	-	-

Experimental Protocols

The experimental data cited in this guide were predominantly obtained through standardized creep testing procedures. A detailed methodology is outlined below.

Standard Creep Testing (ASTM E139)

Objective: To determine the time-dependent strain of a material under constant tensile load and temperature.

Apparatus:

- Creep testing machine equipped with a high-temperature furnace and a high-precision extensometer.
- Thermocouples for accurate temperature monitoring and control.

Specimen Preparation:

- Cylindrical or flat specimens with a defined gauge length are machined from the IN738 material.

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- Specimen dimensions are precisely measured and recorded.
- For studies on additively manufactured IN738LC, specimens are often built in different orientations (e.g., parallel, perpendicular, and 45° to the build direction) to assess anisotropic behavior.

Procedure:

- The specimen is securely mounted in the grips of the creep testing machine.
- The extensometer is attached to the gauge section of the specimen.
- The furnace is heated to the desired test temperature (e.g., 850°C), and the specimen is allowed to reach thermal equilibrium.
- The predetermined constant load is applied to the specimen, and the test is initiated.
- Strain (elongation) is continuously monitored and recorded as a function of time until the specimen fractures.
- Key data points, including the three stages of creep (primary, secondary, and tertiary), minimum creep rate, and time to rupture, are determined from the resulting creep curve.

Simulation Protocols

The simulation of creep behavior in IN738 involves sophisticated material models integrated into finite element analysis (FEA) frameworks.

Finite Element Analysis (FEA) with Constitutive Creep Models

Objective: To predict the creep deformation and life of IN738 components under specified loading and temperature conditions.

Software:

- Commercial FEA software such as ANSYS, Abaqus, or similar platforms capable of handling time-dependent, inelastic material behavior.

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Constitutive Models:

- Crystal Plasticity (CP) Models: These models are employed to capture the anisotropic creep behavior arising from the crystallographic texture of the material, which is particularly relevant for additively manufactured components. The model considers slip systems and their activation to predict deformation.
- Continuum Damage Mechanics (CDM) Models: Models like the Chaboche viscoplastic model coupled with anisotropic damage are used to simulate the evolution of creep strain and material degradation leading to failure. These models often require the determination of several material parameters from experimental data.

Simulation Procedure:

- A 2D or 3D geometric model of the specimen or component is created.
- The model is meshed with appropriate finite elements.
- The chosen constitutive creep model (e.g., Crystal Plasticity or Chaboche) is defined with material parameters obtained from experimental fitting or literature.
- Boundary conditions, including applied loads and temperature distributions, are applied to the model.
- A time-dependent, non-linear analysis is performed to simulate the creep process over time.
- The simulation outputs, such as creep strain evolution, stress distribution, and predicted rupture time, are post-processed and analyzed.

Mandatory Visualization

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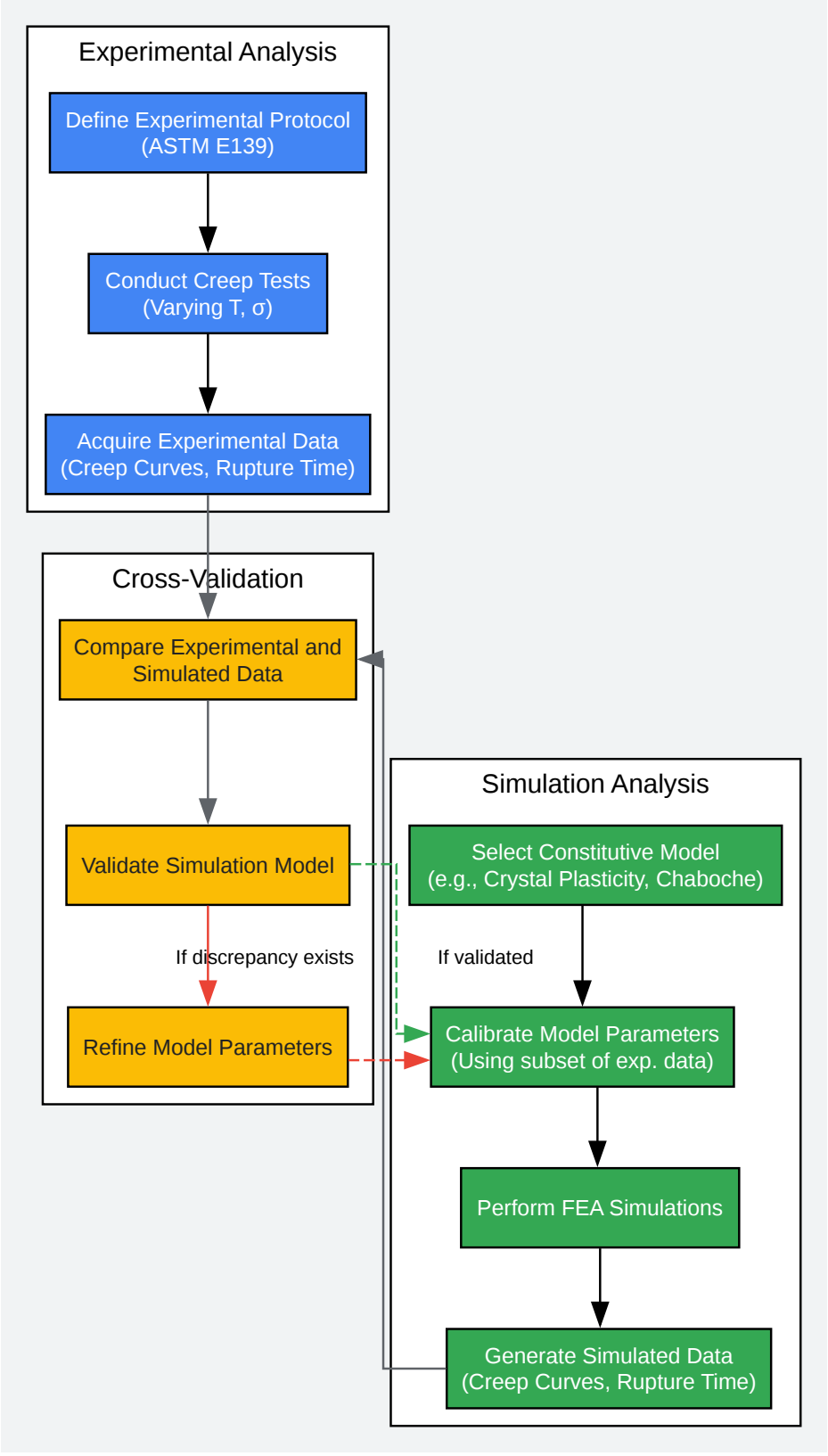

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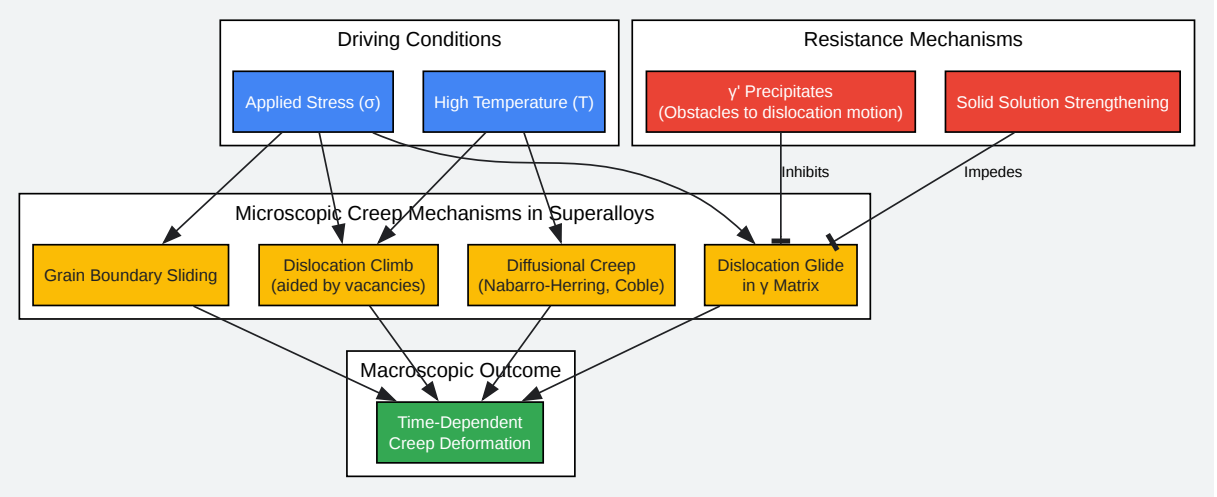

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